

Application Notes: Muskone in Traditional Medicine Research

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Compound of Interest

Compound Name: Muskone

Cat. No.: B1676871

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Introduction

Muscone (3-methylcyclopentadecanone) is the primary bioactive constituent of musk, a substance obtained from the glandular secretions of the male musk deer.^{[1][2]} For centuries, musk has been a valuable component of Traditional Chinese Medicine, used for conditions such as stroke, coma, heart disease, and chronic inflammation.^{[1][2][3]} Modern research has focused on isolating and characterizing the pharmacological effects of muscone, revealing its potential in diverse therapeutic areas including neuroprotection, cardioprotection, and anti-cancer therapy. These application notes provide a summary of the current research, quantitative data, and detailed experimental protocols for investigating the therapeutic potential of muscone.

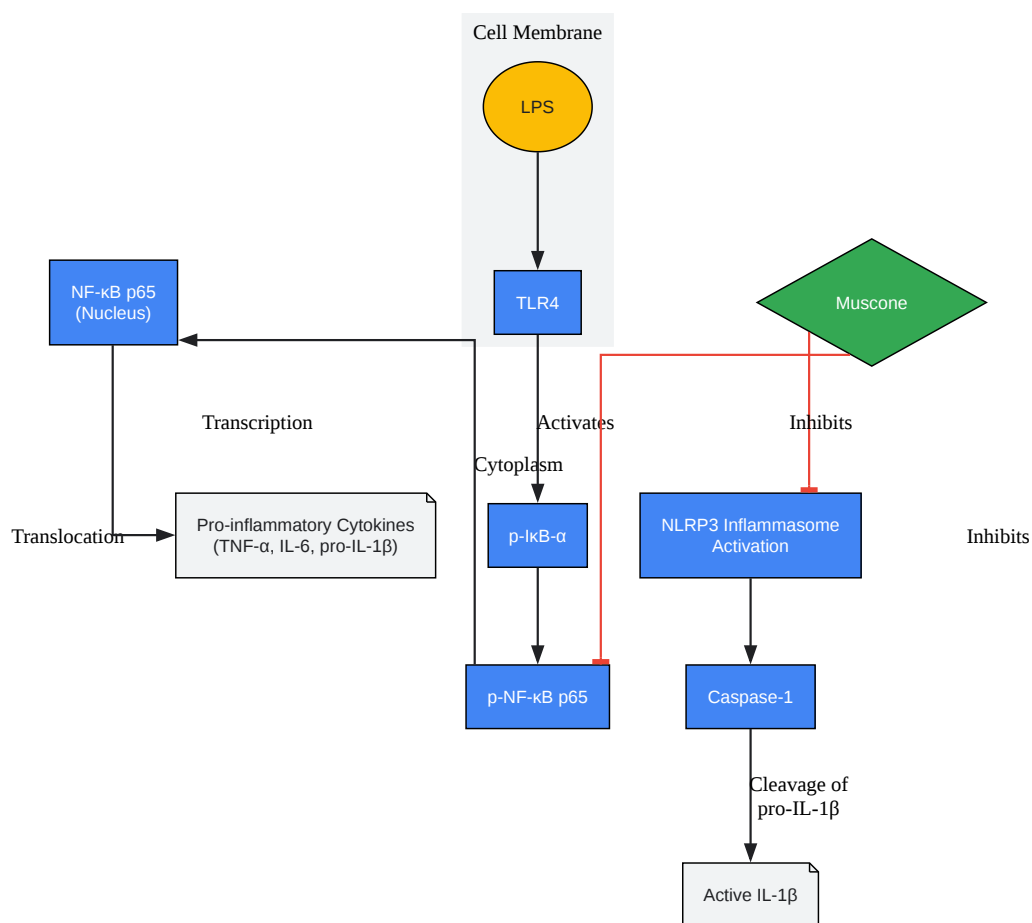
Anti-inflammatory Applications

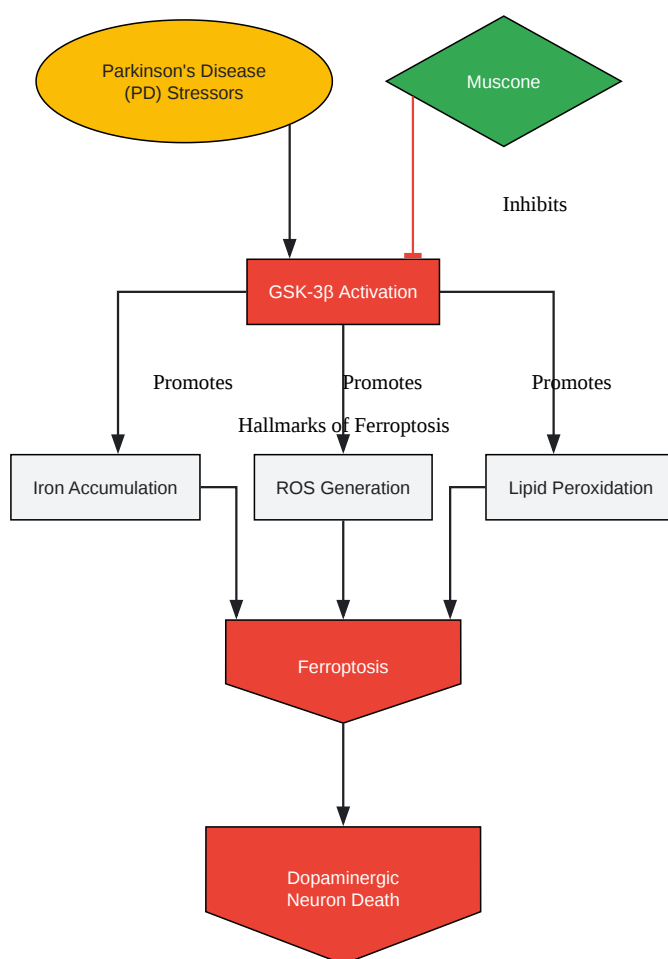
Muscone exhibits potent anti-inflammatory properties by modulating key signaling pathways involved in the inflammatory response. Its effects have been observed in various models, including macrophage-mediated inflammation and neuroinflammation.

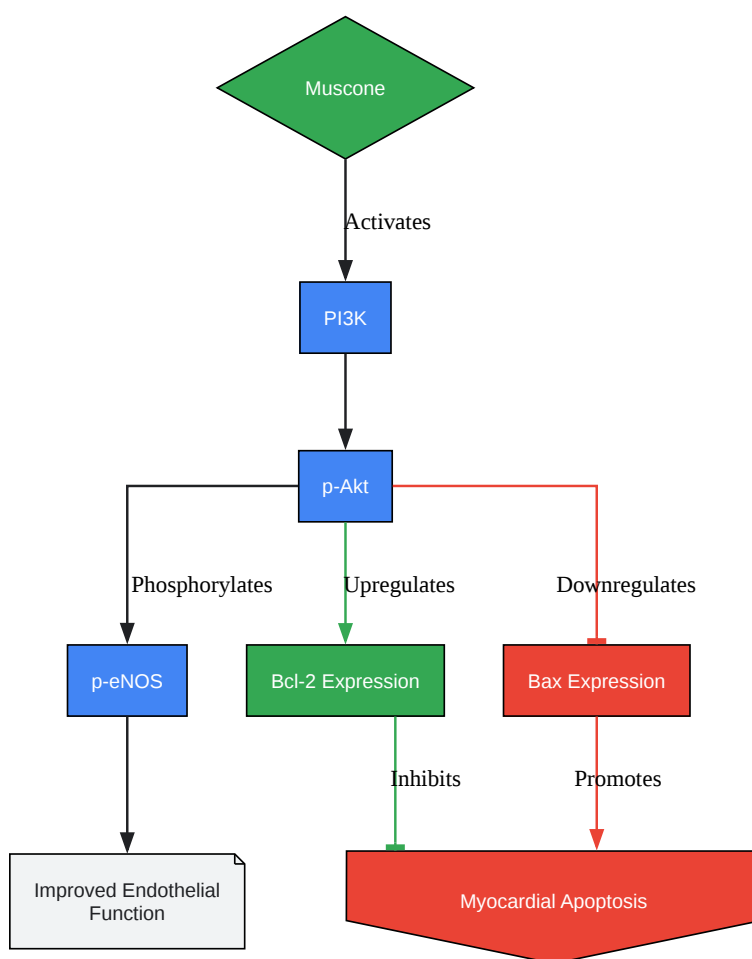
Mechanism of Action: Inhibition of NF- κ B and NLRP3 Inflammasome

A primary anti-inflammatory mechanism of muscone involves the inhibition of the Nuclear Factor- κ B (NF- κ B) pathway and the NLRP3 inflammasome. In inflammatory conditions, stimuli like Lipopolysaccharide (LPS) activate Toll-like Receptor 4 (TLR4), leading to the

phosphorylation of I κ B- α and the subsequent activation of the NF- κ B p65 subunit. Activated NF- κ B then translocates to the nucleus to promote the transcription of pro-inflammatory cytokines such as IL-1 β , TNF- α , and IL-6. Muscone has been shown to inhibit the phosphorylation of NF- κ B p65, thereby downregulating the production of these cytokines. It also suppresses the activation of the NLRP3 inflammasome, a multiprotein complex that further processes pro-IL-1 β into its active form.







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